

Physicochemical Properties of Novaluzid's Active Ingredients: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Novaluzid*

Cat. No.: *B1210420*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the active pharmaceutical ingredients found in **Novaluzid**: Aluminum Hydroxide, Magnesium Hydroxide, and Magnesium Carbonate. This document is intended to serve as a resource for researchers, scientists, and professionals involved in drug development and formulation.

Active Ingredients Overview

Novaluzid is an antacid medication designed to neutralize excess stomach acid, providing relief from heartburn and indigestion. Its efficacy is derived from a combination of inorganic salts that act as weak bases. The primary active ingredients are:

- Aluminum Hydroxide ($\text{Al}(\text{OH})_3$)
- Magnesium Hydroxide ($\text{Mg}(\text{OH})_2$)
- Magnesium Carbonate (MgCO_3) (in some formulations)

These compounds react with gastric hydrochloric acid (HCl) to form salt and water, thereby increasing the pH of the stomach contents.

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of **Novaluzid**'s active ingredients.

Table 1: Physicochemical Properties of Aluminum Hydroxide

Property	Value
Molecular Formula	Al(OH)_3
Molar Mass	78.00 g/mol
Melting Point	300 °C (decomposes)
Boiling Point	Not applicable (decomposes)
Density	2.42 g/cm ³
Solubility in Water	Practically insoluble (0.0001 g/100 mL)
Solubility in Other Solvents	Soluble in strong acids and alkaline solutions
pKa (Acidity)	>7
Partition Coefficient (LogP)	Not applicable for inorganic hydroxides

Table 2: Physicochemical Properties of Magnesium Hydroxide

Property	Value
Molecular Formula	Mg(OH) ₂
Molar Mass	58.32 g/mol
Melting Point	350 °C (decomposes)
Boiling Point	Not applicable (decomposes)
Density	2.34 g/cm ³
Solubility in Water	Sparingly soluble (0.00064 g/100 mL at 25°C)
Solubility in Other Solvents	Soluble in dilute acids and ammonium salt solutions; insoluble in alcohol.[1]
pKa (Basicity)	Approximately 10.5
Partition Coefficient (LogP)	Not applicable for inorganic hydroxides

Table 3: Physicochemical Properties of Magnesium Carbonate

Property	Value
Molecular Formula	MgCO ₃
Molar Mass	84.31 g/mol
Melting Point	350 °C (decomposes)[2]
Boiling Point	Not applicable (decomposes)
Density	2.96 g/cm ³
Solubility in Water	Very slightly soluble (0.0139 g/100 mL at 25°C) [2]
Solubility in Other Solvents	Soluble in acids and aqueous carbon dioxide; insoluble in acetone and ammonia.[2]
pKa (Basicity of CO ₃ ²⁻)	The second pKa of carbonic acid is 10.33
Partition Coefficient (LogP)	Not applicable for inorganic carbonates

Experimental Protocols

This section details the methodologies for determining key physicochemical parameters of the active ingredients.

Determination of Melting Point by Capillary Method

Objective: To determine the temperature at which the solid-to-liquid phase transition occurs.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate.
- **Observation:** The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range represents the melting point. For substances that decompose, the temperature at which decomposition begins is noted.

Determination of Aqueous Solubility by Gravimetric Method

Objective: To quantify the amount of a substance that dissolves in water at a specific temperature to form a saturated solution.

Methodology:

- **Solution Preparation:** An excess amount of the solid is added to a known volume of distilled water in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separation: The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- Analysis: A known volume of the clear saturated solution is transferred to a pre-weighed container.
- Evaporation: The solvent (water) is evaporated to dryness under controlled heating.
- Quantification: The container with the solid residue is weighed, and the mass of the dissolved solid is determined. The solubility is then expressed in g/100 mL.

Determination of pKa by Potentiometric Titration

Objective: To determine the acid dissociation constant (pKa) of a substance.

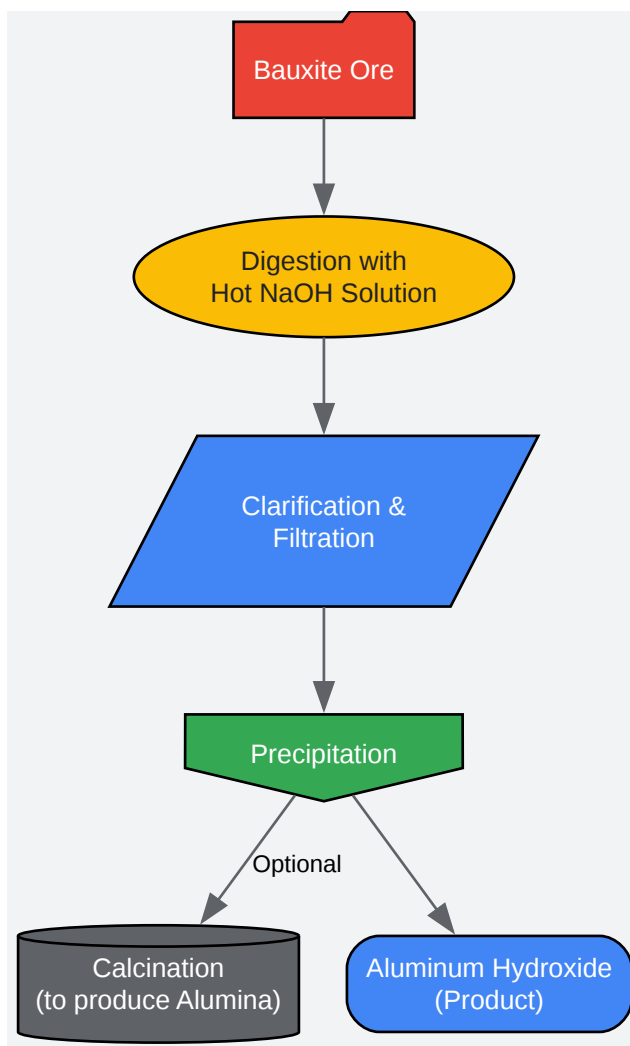
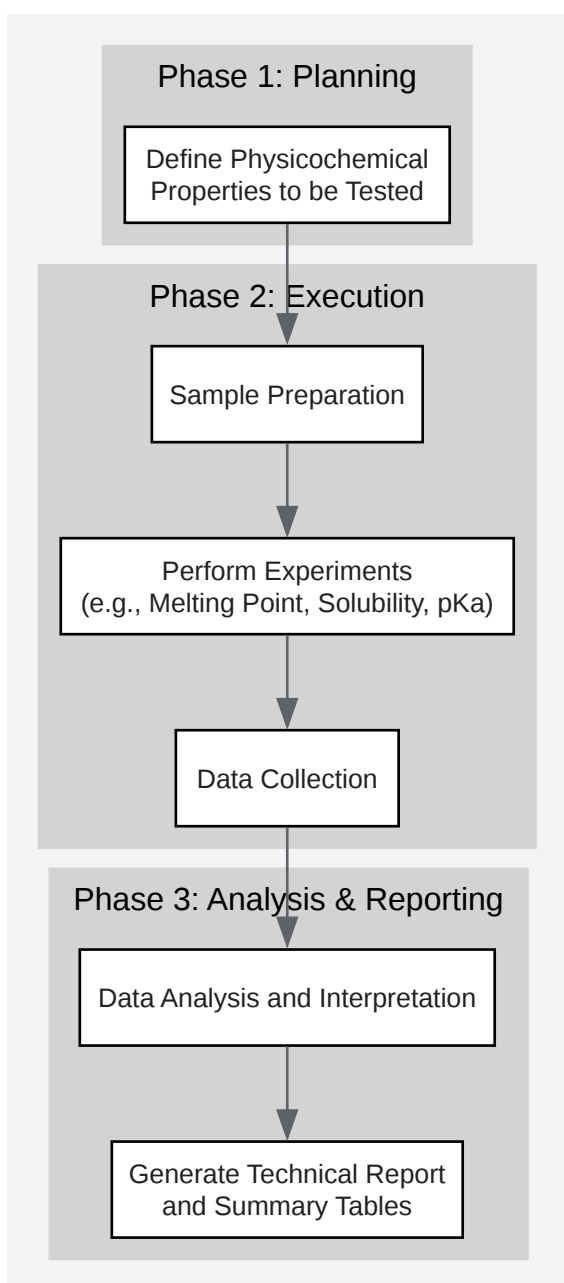
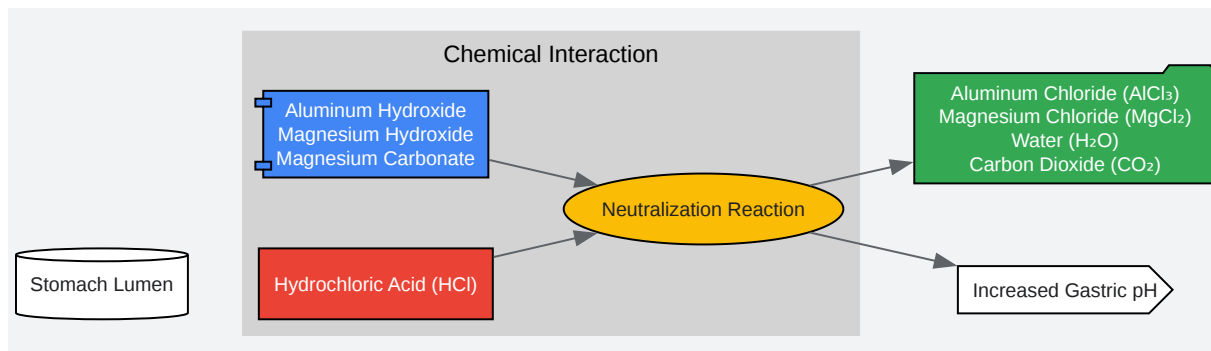
Methodology:

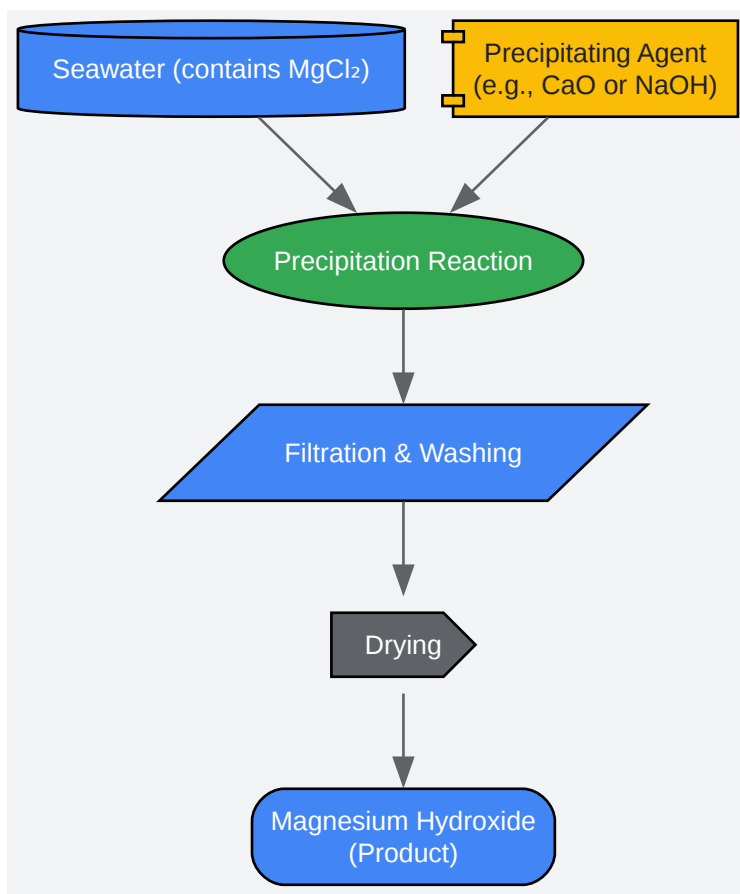
- Solution Preparation: A solution of the substance with a known concentration is prepared in a suitable solvent (typically water).
- Apparatus Setup: A calibrated pH meter with an electrode is immersed in the solution. The solution is continuously stirred.
- Titration: A standardized solution of a strong acid (for a basic substance) or a strong base (for an acidic substance) is gradually added to the solution from a burette.
- Data Collection: The pH of the solution is recorded after each addition of the titrant.
- Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.

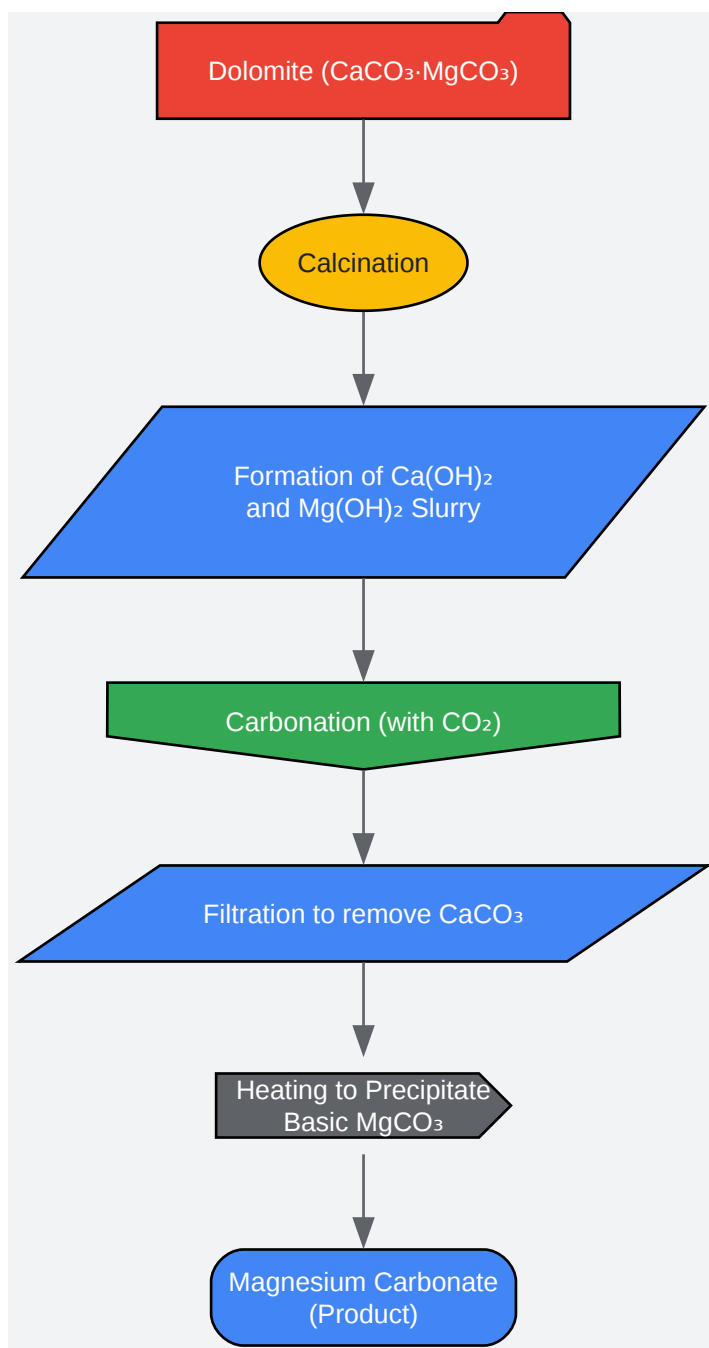
Signaling Pathways and Experimental Workflows

Acid Neutralization Pathway

The primary mechanism of action for the active ingredients in **Novaluzid** is the direct neutralization of gastric acid. This can be represented as a simple chemical signaling pathway.







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References

- 1. APPENDIX A: MEASUREMENT OF ACIDITY (pKA) - ECETOC [ecetoc.org]
- 2. WO2000029326A1 - Method for production of magnesium hydroxide from sea water - Google Patents [patents.google.com]
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